

Proper Disposal of Epoxyparvinolide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Epoxyparvinolide

Cat. No.: B14813637

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **epoxyparvinolide**, a compound frequently utilized by researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance. The information herein is intended to supplement, not replace, institutional and local hazardous waste disposal protocols.

The substance commonly referred to as **epoxyparvinolide** is understood to be Parthenolide, a sesquiterpene lactone containing an epoxide functional group. The following disposal guidelines are based on the known chemical properties and associated hazards of Parthenolide.

Summary of Key Hazards and Properties

A thorough understanding of the hazards associated with **epoxyparvinolide** (Parthenolide) is the foundation of safe handling and disposal. The following table summarizes critical data for this compound.

Property	Data
Chemical Name	Parthenolide
Molecular Formula	C ₁₅ H ₂₀ O ₃
Molecular Weight	248.32 g/mol
Appearance	Solid
Melting Point	115-118°C
Solubility	Soluble in Dichloromethane (DCM)
Hazard Classifications	Causes skin irritation (H315). May cause an allergic skin reaction (H317). Causes serious eye irritation (H319). May cause respiratory irritation (H335). Suspected of causing genetic defects (H341).
Storage Recommendations	Store in a tightly-closed container in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition. Recommended storage temperature: 2-8°C.

Experimental Protocols for Safe Disposal

The following step-by-step procedures provide a framework for the safe disposal of **epoxyparvinolide** waste generated in a laboratory setting. These protocols are based on established guidelines for handling hazardous chemical waste.

Personal Protective Equipment (PPE)

Before handling any **epoxyparvinolide** waste, ensure you are wearing the appropriate personal protective equipment:

- **Gloves:** Chemically resistant gloves (e.g., nitrile) are mandatory.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard laboratory coat to protect from skin contact.

- Respiratory Protection: If handling powders outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator may be necessary.

Waste Segregation and Collection

Proper segregation of waste at the source is crucial to prevent dangerous chemical reactions and to facilitate proper disposal.

- Solid Waste:
 - Place all solid waste contaminated with **epoxyparvinolide**, including unused compound, contaminated labware (e.g., weighing boats, pipette tips), and contaminated PPE, into a dedicated, clearly labeled hazardous waste container.
 - The container should be made of a material compatible with the waste and have a secure lid.
- Liquid Waste:
 - Collect all liquid waste containing **epoxyparvinolide**, such as solutions from experiments or rinsates, in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.

Labeling of Waste Containers

All waste containers must be accurately and clearly labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Epoxyparvinolide** (Parthenolide) Waste"
- The primary hazards (e.g., "Irritant," "Sensitizer," "Suspected Mutagen")
- The date of accumulation
- The name of the principal investigator or laboratory contact

Storage of Waste

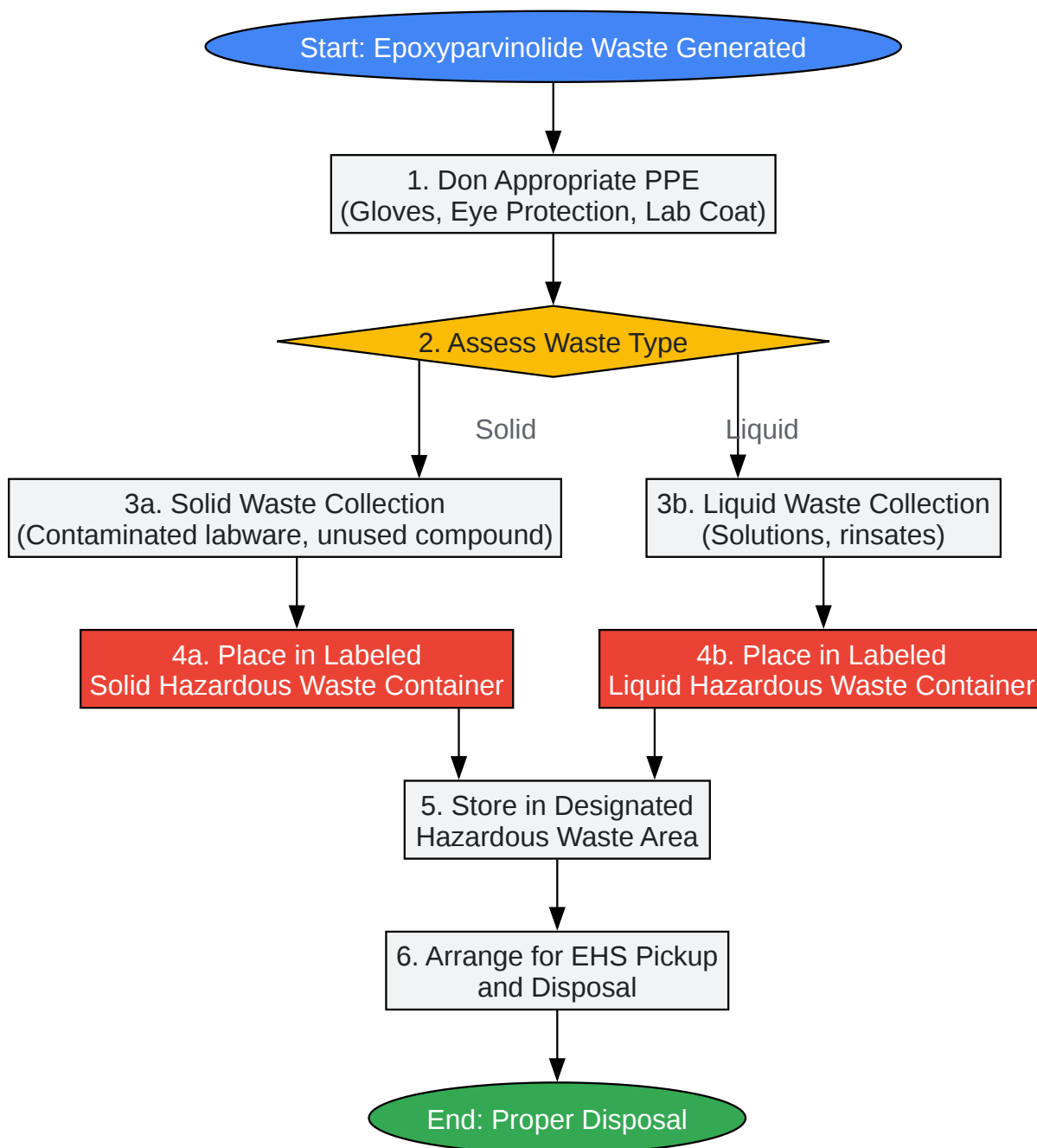
Store hazardous waste containers in a designated, well-ventilated, and secure area, away from general laboratory traffic. Ensure that incompatible waste types are physically separated.

Disposal

Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **epoxyparvinolide** waste down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **epoxyparvinolide** waste.



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Caption: Workflow for the safe disposal of **epoxyparvinolide** waste.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety and disposal guidelines.

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